

A Technical Guide to the Physical Properties of Butyl 6-chlorohexanoate

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Compound of Interest

Compound Name: Butyl 6-chlorohexanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known and predicted physical properties of **Butyl 6-chlorohexanoate**. Due to the limited availability of experimental data for this specific compound, this document also includes data for the closely related compound, Butyl hexanoate, to provide a comparative reference. Furthermore, standardized experimental protocols for determining key physical properties are outlined to assist researchers in their own characterization efforts.

Core Physical Properties

The physical characteristics of **Butyl 6-chlorohexanoate** are crucial for its application in research and drug development, influencing factors such as reaction kinetics, formulation, and bioavailability. While experimental data for **Butyl 6-chlorohexanoate** is not readily available in published literature, we can infer some properties from its chemical structure and data from analogous compounds.

Data Presentation

The following table summarizes the available physical property data for **Butyl 6-chlorohexanoate** and the experimentally determined values for the related compound, Butyl hexanoate.

Physical Property	Butyl 6-chlorohexanoate (Predicted/Calculated)	Butyl hexanoate (Experimental)
Molecular Formula	C ₁₀ H ₁₉ ClO ₂	C ₁₀ H ₂₀ O ₂
Molecular Weight	206.71 g/mol	172.26 g/mol [1]
Boiling Point	No data available	208 °C at 760 mmHg[1]
Melting Point	No data available	-68.4 °C[1]
Density	No data available	0.8623 g/cm ³ [1]
Refractive Index	No data available	1.414 - 1.417[1]
Solubility in Water	Predicted to be low	Very slightly soluble
XlogP	3.0 (Predicted)[2]	3.3 (Predicted)[1]

Experimental Protocols

For researchers seeking to determine the physical properties of **Butyl 6-chlorohexanoate** experimentally, the following standard protocols are provided.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology:

- **Apparatus Setup:** Assemble a distillation apparatus. The flask should contain the liquid sample (**Butyl 6-chlorohexanoate**) and a few boiling chips to ensure smooth boiling. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation flask.
- **Heating:** Gently heat the distillation flask.
- **Observation:** Record the temperature at which the liquid boils and a steady stream of distillate is collected. This constant temperature is the boiling point.

- Pressure Correction: If the atmospheric pressure is not 760 mmHg, a correction may be needed.

Determination of Density

Density is the mass per unit volume of a substance.

Methodology:

- Mass of Pycnometer: Accurately weigh a clean, dry pycnometer (a small glass flask for measuring density).
- Mass of Pycnometer with Sample: Fill the pycnometer with **Butyl 6-chlorohexanoate**, ensuring no air bubbles are present, and weigh it again.
- Volume of Pycnometer: Determine the volume of the pycnometer by filling it with a liquid of known density (e.g., distilled water) and weighing it.
- Calculation: Calculate the density of the sample using the formula: $\text{Density} = (\text{Mass of sample}) / (\text{Volume of sample})$

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

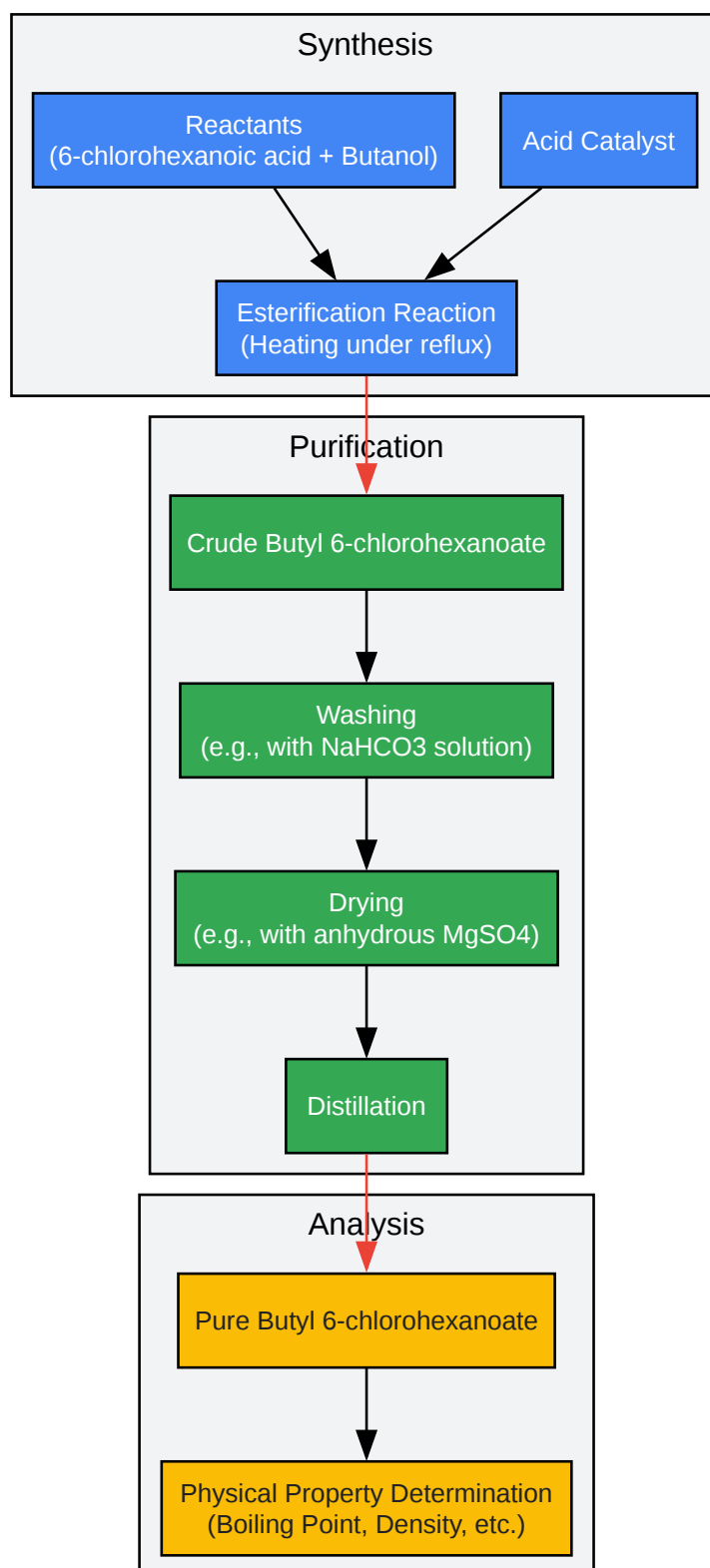
Methodology:

- Apparatus: Use a calibrated refractometer.
- Sample Application: Place a few drops of **Butyl 6-chlorohexanoate** onto the prism of the refractometer.
- Measurement: Close the prism and allow the temperature to stabilize. Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered.

- Reading: Read the refractive index value from the scale. Record the temperature at which the measurement was taken, as the refractive index is temperature-dependent.

Visualized Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and purification of an ester like **Butyl 6-chlorohexanoate**, a common preliminary step before characterizing its physical properties.



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Caption: Workflow for Ester Synthesis and Purification.

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References

- 1. Butyl hexanoate | C₁₀H₂₀O₂ | CID 12294 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - Butyl 6-chlorohexanoate (C₁₀H₁₉ClO₂) [pubchemlite.lcsb.uni.lu]
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